

Application Notes and Protocols: The Use of Cuprite as a Pigment in Ceramics

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Compound of Interest

Compound Name: *cuprite*

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These application notes provide a comprehensive overview of the utilization of **cuprite** (Cu_2O) as a red pigment in ceramic applications. This document outlines the chemical principles, quantitative analysis of color, and detailed experimental protocols for the formulation and firing of **cuprite**-based glazes.

Introduction

Cuprite, a copper(I) oxide mineral, has been historically prized for its ability to produce a rich and vibrant range of red hues in ceramic glazes, famously known as "sang-de-boeuf" or oxblood glazes. The final color is a result of complex chemical reactions that occur during the firing process and is highly dependent on the glaze composition, firing temperature, and kiln atmosphere. The red coloration is primarily attributed to the presence of colloidal copper nanoparticles (Cu^0) or crystalline **cuprite** (Cu_2O) suspended within the glass matrix of the glaze.^{[1][2]} Achieving a consistent and desirable red color can be challenging, often requiring precise control over these variables.

Chemical Principles of Color Development

The chromatic outcome of copper in a glaze is contingent on its oxidation state.

- Oxidized State (Cu^{2+}): In an oxidizing atmosphere, where oxygen is abundant, copper typically exists in its cupric (Cu^{2+}) state, which imparts a green or blue color to the glaze.^[1]

- Reduced State (Cu^+ and Cu^0): To achieve the desired red color, copper must be in its reduced cuprous (Cu^+) form, as in **cuprite** (Cu_2O), or as metallic copper (Cu^0) nanoparticles. This is traditionally achieved by firing in a reduction atmosphere, where the level of oxygen is limited, and carbon monoxide is present to act as a reducing agent.[3]

An alternative method to achieve reduction in an electric kiln (which typically has an oxidizing atmosphere) is to introduce a reducing agent directly into the glaze formulation, such as silicon carbide (SiC).[4] At high temperatures, the silicon carbide reacts with oxygen within the glaze, creating a localized reducing environment that facilitates the reduction of copper oxide to its red-producing forms.

Quantitative Data on Glaze Composition and Color

The resulting color of a copper red glaze can be quantified using the CIE Lab* color space, where:

- L^* represents lightness (0=black, 100=white)
- a^* represents the green (-a) to red (+a) axis
- b^* represents the blue (-b) to yellow (+b) axis

While specific data correlating varying concentrations of pure **cuprite** to CIE Lab* values is not readily available in published literature, studies on copper oxide (CuO) with a reducing agent (SiC) provide valuable insight into the color effects of reduced copper. The following table summarizes the effect of increasing the in-glaze reducing agent on the final color of a glaze containing a fixed amount of copper oxide.

Table 1: Influence of Silicon Carbide (SiC) Content on the CIE Lab* Color Values of a Copper-Containing Glaze.[5]

Sample	Copper Oxide Content (%wt)	Silicon Carbide Content (%wt)	L* (Lightness)	a* (Redness)	b* (Yellowness)	Visual Color
M1	1.0	0.0	65.2	-15.3	25.8	Green-Yellow
M2	1.0	0.5	58.7	5.2	18.4	Pale Red
M3	1.0	1.0	52.1	12.8	15.1	Light Red
M4	1.0	1.5	45.9	20.5	10.3	Blood Red
M5	1.0	2.0	40.3	25.1	8.7	Deep Blood Red

Data adapted from a study on the formation of red copper glaze in an oxidizing atmosphere. The base glaze composition included frit, feldspar, kaolin, talc, and limestone.[\[5\]](#)

Experimental Protocols

Protocol for Preparation of a Copper Red Glaze

This protocol details the preparation of a copper red glaze using **cuprite** or copper oxide with a reducing agent.

Materials:

- Base glaze components (e.g., Frit, Feldspar, Kaolin, Silica, Whiting)
- **Cuprite** (Cu_2O) or Copper Carbonate (CuCO_3)
- Tin Oxide (SnO_2) (optional, as an opacifier and color stabilizer)
- Silicon Carbide (SiC) (if firing in an oxidizing atmosphere)
- Distilled water

- Deflocculant (e.g., sodium silicate)
- Ceramic bisque tiles for testing

Equipment:

- Digital scale (0.01g accuracy)
- Ball mill with ceramic grinding media
- Sieves (e.g., 80-mesh, 100-mesh)
- Mixing containers
- Glaze dipping tongs or a brush for application
- Drying oven

Procedure:

- Glaze Calculation: Calculate the batch recipe for the desired glaze. A starting point for a cone 9-10 reduction copper red glaze could be:
 - Nepheline Syenite: 45%
 - Silica: 25%
 - Whiting (Calcium Carbonate): 15%
 - Kaolin: 10%
 - Feldspar: 5%
 - Additives:
 - Copper Carbonate: 0.25 - 1.0%
 - Tin Oxide: 0.5 - 2.0%

- Weighing: Accurately weigh all dry ingredients.
- Milling: Place the dry ingredients into a ball mill. Add water to achieve a slurry with a specific gravity of approximately 1.45. Add a few drops of deflocculant to improve the suspension. Mill for 2-4 hours to ensure a homogenous mixture and fine particle size.[\[6\]](#)
- Sieving: Pour the milled glaze slurry through an 80-mesh or 100-mesh sieve to remove any large particles or agglomerates.
- Application: Apply the glaze to bisque-fired ceramic test tiles. Dipping is a common method for achieving an even coat. The thickness of the application can significantly impact the final color.
- Drying: Allow the glazed tiles to dry completely. A drying oven at a low temperature (e.g., 100°C) can be used to expedite this process.[\[7\]](#)

Protocol for Firing a Copper Red Glaze

The firing schedule is critical for the development of the red color. Below are two example firing schedules: one for a reduction atmosphere and one for an oxidizing atmosphere using an in-glaze reducing agent.

4.2.1. Reduction Firing Schedule (Cone 9)

This schedule is for a gas-fired kiln where the atmosphere can be controlled.

Table 2: Cone 9 Reduction Firing Schedule

Segment	Rate (°C/hour)	Target Temperature (°C)	Hold Time (minutes)	Atmosphere	Notes
1	100	600	0	Oxidation	Initial heating to burn off any organic matter.
2	150	950	0	Oxidation	Approaching the temperature for the start of reduction.
3	100	1280	30	Reduction	Introduce fuel to create a reducing atmosphere from ~950°C. Maintain reduction to the peak temperature. The hold allows for glaze maturation. [8]
4	Natural Cooling	800	-	Neutral/Oxidation	The red color often develops during the cooling phase. [3]
5	Natural Cooling	Room Temperature	-	Neutral/Oxidation	Allow the kiln to cool slowly to avoid

thermal
shock.

4.2.2. Oxidation Firing Schedule with In-Glaze Reductant (Cone 6)

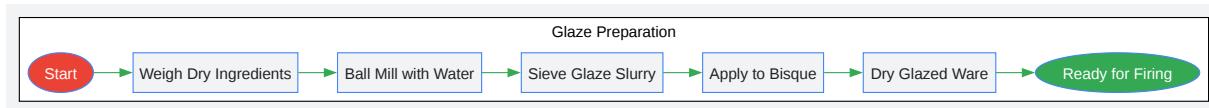
This schedule is for an electric kiln, relying on SiC in the glaze for reduction.

Table 3: Cone 6 Oxidation Firing Schedule

Segment	Rate (°C/hour)	Target Temperature (°C)	Hold Time (minutes)	Notes
1	83	121	0	Gentle initial heating.
2	194	1121	0	Faster ramp to near peak temperature.
3	60	1222	15	Slower ramp to peak temperature to allow for the in-glaze reduction to occur. The hold ensures the glaze matures. ^[9]
4	149	954	0	Controlled cooling to reduce glaze defects. ^[9]
5	Natural Cooling	Room Temperature	-	Slow cooling to prevent cracking.

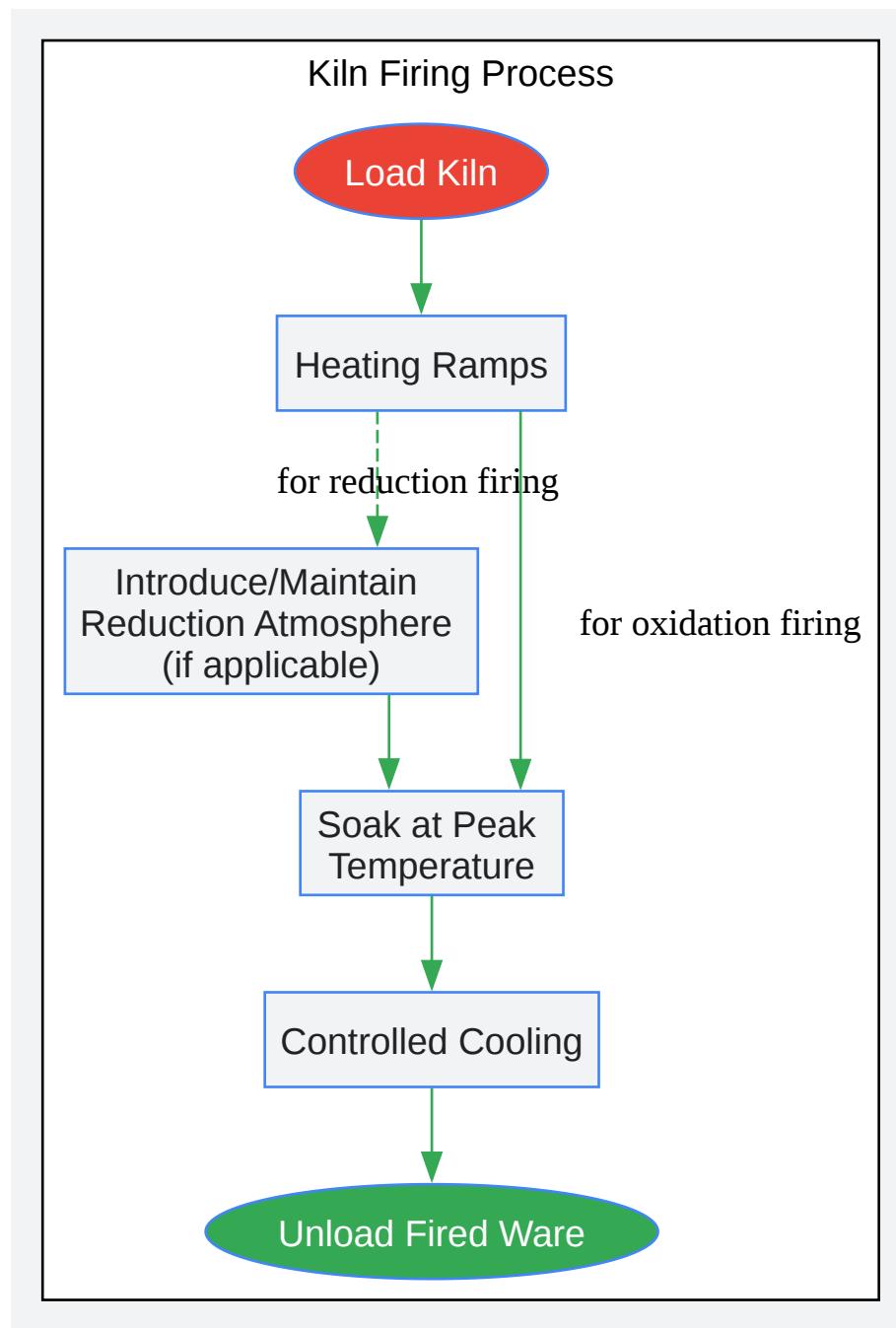
Visualizations

The following diagrams illustrate the experimental workflows for preparing and firing **cuprite**-based ceramic glazes.



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Experimental workflow for the preparation of a **cuprite**-based ceramic glaze.



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Generalized workflow for the kiln firing of ceramic glazes.

Characterization of Copper Speciation

To fully understand the development of the red color, it is beneficial to determine the oxidation state of copper in the fired glaze. X-ray Absorption Spectroscopy (XAS), specifically X-ray Absorption Near-Edge Structure (XANES), is a powerful technique for this purpose. The

position of the Cu K-edge in a XANES spectrum is indicative of the copper oxidation state. For instance, the absorption edge for Cu⁰ (metallic copper) is at a lower energy than that of Cu⁺ (as in Cu₂O), which is in turn at a lower energy than Cu²⁺.^[10] This analysis can confirm whether the red color is due to metallic copper nanoparticles or **cuprite** crystals.

Conclusion

The use of **cuprite** as a pigment in ceramics offers the potential for a range of beautiful and historically significant red glazes. Successful and repeatable results depend on a thorough understanding of the underlying chemistry and precise control over the formulation and firing processes. The protocols and data presented in these notes provide a foundation for researchers and ceramicists to explore and optimize the use of **cuprite** in their work. Further systematic studies correlating **cuprite** concentration with quantitative color analysis under various firing conditions would be a valuable contribution to the field.

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- To cite this document: BenchChem. [Application Notes and Protocols: The Use of Cuprite as a Pigment in Ceramics]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1143424#use-of-cuprite-as-a-pigment-in-ceramics\]](https://www.benchchem.com/product/b1143424#use-of-cuprite-as-a-pigment-in-ceramics)

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